

Adjusting for the effect of food on Fluralaner absorption in studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fluralaner*

Cat. No.: *B1663891*

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Technical Support Center: Fluralaner Pharmacokinetic Studies

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals studying the pharmacokinetic properties of **Fluralaner**, with a specific focus on the impact of food on its absorption.

Frequently Asked Questions (FAQs)

Q1: What is the expected effect of food on the oral absorption of **Fluralaner** in dogs?

A1: The presence of food significantly enhances the oral absorption and bioavailability of **Fluralaner** in dogs.^{[1][2][3][4][5]} When administered with a full meal, the total drug exposure (AUC) and the maximum plasma concentration (C_{max}) are substantially increased compared to administration in a fasted state.^{[1][2][3][4][5][6]} It is recommended to administer **Fluralaner** chewable tablets at or around the time of feeding.^{[1][7]}

Q2: By how much does food increase **Fluralaner** bioavailability?

A2: Studies have shown that oral administration of **Fluralaner** with a full ration of food results in a 2.5-fold increase in the total drug exposure over 91 days (AUC) and a 2.1-fold increase in the

maximum plasma concentration (C_{max}) compared to fasted dogs.[1][2][3][4][5][6] This difference in bioavailability is statistically significant.[1][2][3][4][5][6]

Q3: Does feeding affect the time it takes for **Fluralaner** to reach maximum plasma concentration (T_{max})?

A3: No, the time to reach maximum plasma concentration (T_{max}) is not significantly different between fed and fasted dogs.[1][2][3][4][5][6] In both groups, the mean T_{max} is approximately one day.[1] This indicates that while food increases the extent of absorption, it does not delay the onset of absorption.[1]

Q4: Is there a risk of toxicity associated with the increased bioavailability when **Fluralaner** is administered with food?

A4: Studies have not observed any adverse events in dogs that were administered **Fluralaner** with food, despite the significant increase in bioavailability.[1][2][3][4][5][6] This suggests that the increased plasma concentrations are not associated with an increased risk of toxicity.[1]

Q5: What is the recommended administration protocol for **Fluralaner** in clinical or field settings to ensure optimal absorption?

A5: To ensure optimal absorption and efficacy, **Fluralaner** chewable tablets should be administered with food.[8][9][10][11] The product label for Bravecto® specifically states that it should be administered with food.[8][9][10]

Troubleshooting Guide for Experimental Discrepancies

Issue: Lower than expected plasma concentrations of **Fluralaner** observed in a study group.

- Possible Cause: Inconsistent feeding schedule or administration of **Fluralaner** in a fasted or semi-fasted state.
- Troubleshooting Steps:
 - Verify Feeding Protocol: Review the study protocol and records to confirm that all subjects in the treatment group were fed a full meal at or around the time of **Fluralaner**

administration.

- Standardize Meal Composition: Ensure the type and amount of food provided are consistent across all subjects, as diet composition (e.g., fat content) can influence drug absorption.^[1]
- Observe Administration: Directly observe the administration process to confirm that the animal consumes the entire dose and the accompanying meal.

Issue: High inter-individual variability in **Fluralaner** plasma concentrations.

- Possible Cause: Inconsistent administration with respect to feeding times across different subjects.
- Troubleshooting Steps:
 - Strict Feeding Schedule: Implement and enforce a strict feeding and dosing schedule. Administer **Fluralaner** at the same time relative to the meal for all subjects.
 - Record Keeping: Maintain detailed records of the time of feeding and the time of drug administration for each animal to identify any potential correlations with plasma concentration variability.

Data Presentation

Table 1: Pharmacokinetic Parameters of **Fluralaner** in Fed vs. Fasted Dogs

Parameter	Fed Group	Fasted Group	Fold Change (Fed/Fasted)	Statistical Significance
Cmax (ng/mL)	Mean value significantly higher	Lower mean value	2.1	Statistically Significant
AUC _{0-91d} (ng·d/mL)	Mean value significantly higher	Lower mean value	2.5	Statistically Significant
Tmax (days)	~1 day	~1 day	No significant difference	Not Statistically Significant

Data compiled from studies administering a single oral dose of 25 mg/kg **Fluralaner** to beagle dogs.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols

Protocol: Investigating the Effect of Food on **Fluralaner** Pharmacokinetics in Dogs

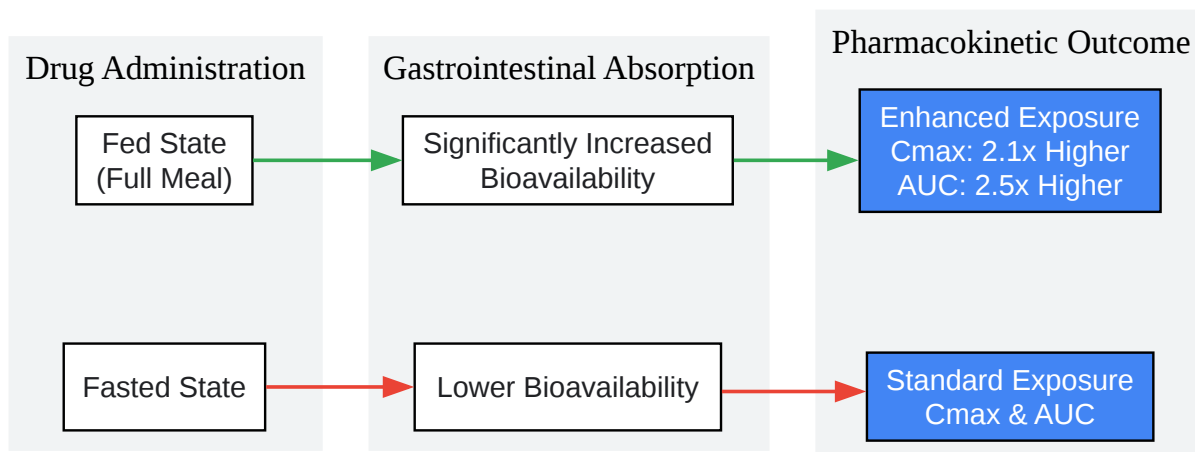
This protocol is based on the methodology described in the pivotal study by Walther et al. (2014).

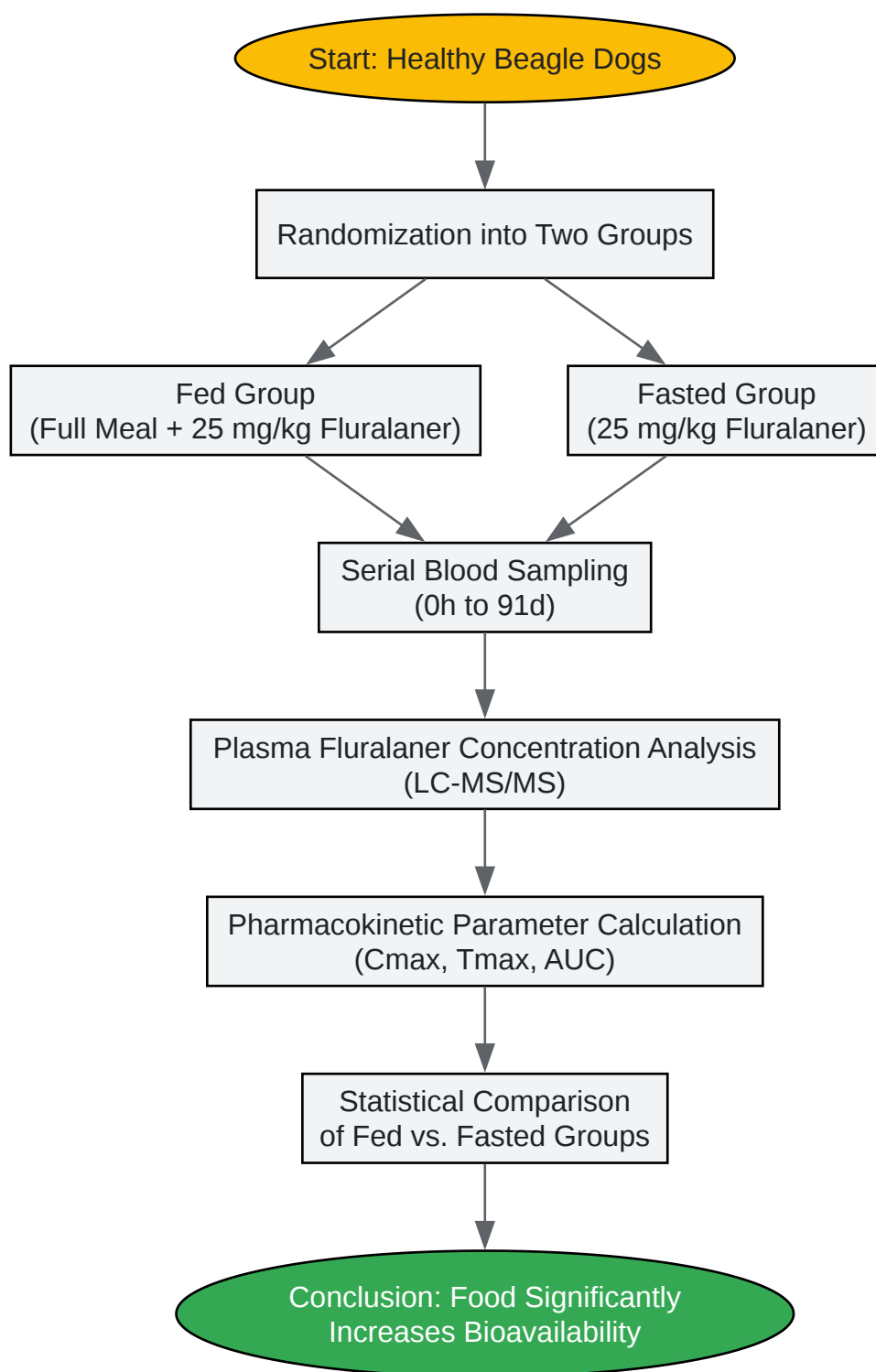
- Animal Subjects:
 - Species: Beagle dogs.
 - Health Status: Healthy, confirmed by veterinary examination.
 - Group Size: A minimum of 12 animals to be divided into two groups (fed and fasted).
- Housing and Acclimation:
 - House dogs individually in pens under standard laboratory conditions.
 - Allow for an acclimation period before the start of the study.
- Study Design:

- Randomized, parallel-group design.
- Group 1 (Fed): Receive a single oral dose of **Fluralaner** with their full daily ration of food.
- Group 2 (Fasted): Fasted overnight prior to administration of a single oral dose of **Fluralaner**.
- Dosing:
 - Drug: **Fluralaner** chewable tablets.
 - Dose: 25 mg/kg body weight.
 - Administration:
 - Fed Group: Administer the tablet at the time of feeding. Ensure the dog consumes the entire meal.
 - Fasted Group: Administer the tablet on an empty stomach.
- Blood Sampling:
 - Collect blood samples into appropriate anticoagulant tubes at the following time points:
 - Pre-dose (0 hours)
 - 2, 4, and 8 hours post-dose
 - 1, 2, 3, 4, 7, 14, 21, 28, 42, 56, 70, 84, and 91 days post-dose.[\[1\]](#)
 - Process blood samples to separate plasma and store frozen until analysis.
- Pharmacokinetic Analysis:
 - Analyze plasma samples for **Fluralaner** concentration using a validated analytical method (e.g., LC-MS/MS).
 - Calculate pharmacokinetic parameters (C_{max}, T_{max}, AUC) using non-compartmental methods.

- Perform statistical analysis to compare the parameters between the fed and fasted groups.

Mandatory Visualization





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References

- 1. The effect of food on the pharmacokinetics of oral fluralaner in dogs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. The effect of food on the pharmacokinetics of oral fluralaner in dogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [PDF] The effect of food on the pharmacokinetics of oral fluralaner in dogs | Semantic Scholar [semanticscholar.org]
- 5. merck-animal-health-usa.com [merck-animal-health-usa.com]
- 6. doaj.org [doaj.org]
- 7. A randomized, blinded, controlled USA field study to assess the use of fluralaner tablets in controlling canine flea infestations - PMC [pmc.ncbi.nlm.nih.gov]
- 8. fda.report [fda.report]
- 9. BRAVECTO® (fluralaner) Chews [dailymed.nlm.nih.gov]
- 10. us.bravecto.com [us.bravecto.com]
- 11. cdn.prod.website-files.com [cdn.prod.website-files.com]
- To cite this document: BenchChem. [Adjusting for the effect of food on Fluralaner absorption in studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663891#adjusting-for-the-effect-of-food-on-fluralaner-absorption-in-studies]

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